

# A Technical Guide to 6-ROX Hydrochloride for Research Applications

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## Compound of Interest

Compound Name: *6-ROX hydrochloride*

Cat. No.: *B15554228*

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**Abstract:** 6-ROX (6-Carboxy-X-rhodamine) hydrochloride is a highly stable, red-emitting rhodamine derivative widely employed in molecular biology and bio-imaging. Renowned for its high fluorescence quantum yield and photostability, 6-ROX serves as a critical component in various research applications.<sup>[1][2]</sup> Its most prominent roles include acting as a passive reference dye in quantitative real-time PCR (qPCR) to normalize fluorescence signals and as a fluorescent label for oligonucleotides in Sanger sequencing and other nucleic acid-based assays.<sup>[1][3][4]</sup> This guide provides a comprehensive overview of the technical properties, core applications, experimental protocols, and handling procedures for **6-ROX hydrochloride**, intended for researchers, scientists, and professionals in the field of drug development.

## Core Properties of 6-ROX Hydrochloride

6-ROX is a purified single isomer of carboxy-X-rhodamine, which is preferred for applications requiring high reproducibility.<sup>[4]</sup> Its chemical and spectral properties make it a versatile tool for fluorescent labeling.

### Data Presentation: Physicochemical and Spectral Properties

The quantitative properties of 6-ROX are summarized below. These values are critical for instrument setup and experimental design.

**Table 1: Physicochemical Properties of 6-ROX and its Hydrochloride Salt**

Property	Value
Synonyms	6-Carboxy-X-rhodamine, ROX, Rhodamine X
CAS Number (6-ROX)	194785-18-7[2][5]
CAS Number (6-ROX HCl)	1689512-96-6[6]
Molecular Formula (6-ROX)	C <sub>33</sub> H <sub>30</sub> N <sub>2</sub> O <sub>5</sub> [2][7]
Molecular Weight (6-ROX)	534.6 g/mol [7]
Molecular Formula (6-ROX HCl)	C <sub>33</sub> H <sub>31</sub> ClN <sub>2</sub> O <sub>5</sub> [6]
Molecular Weight (6-ROX HCl)	571.06 g/mol [6]
Purity	≥98%[6]
Solubility	Good in polar organic solvents (DMSO, DMF); low in water[1][2]

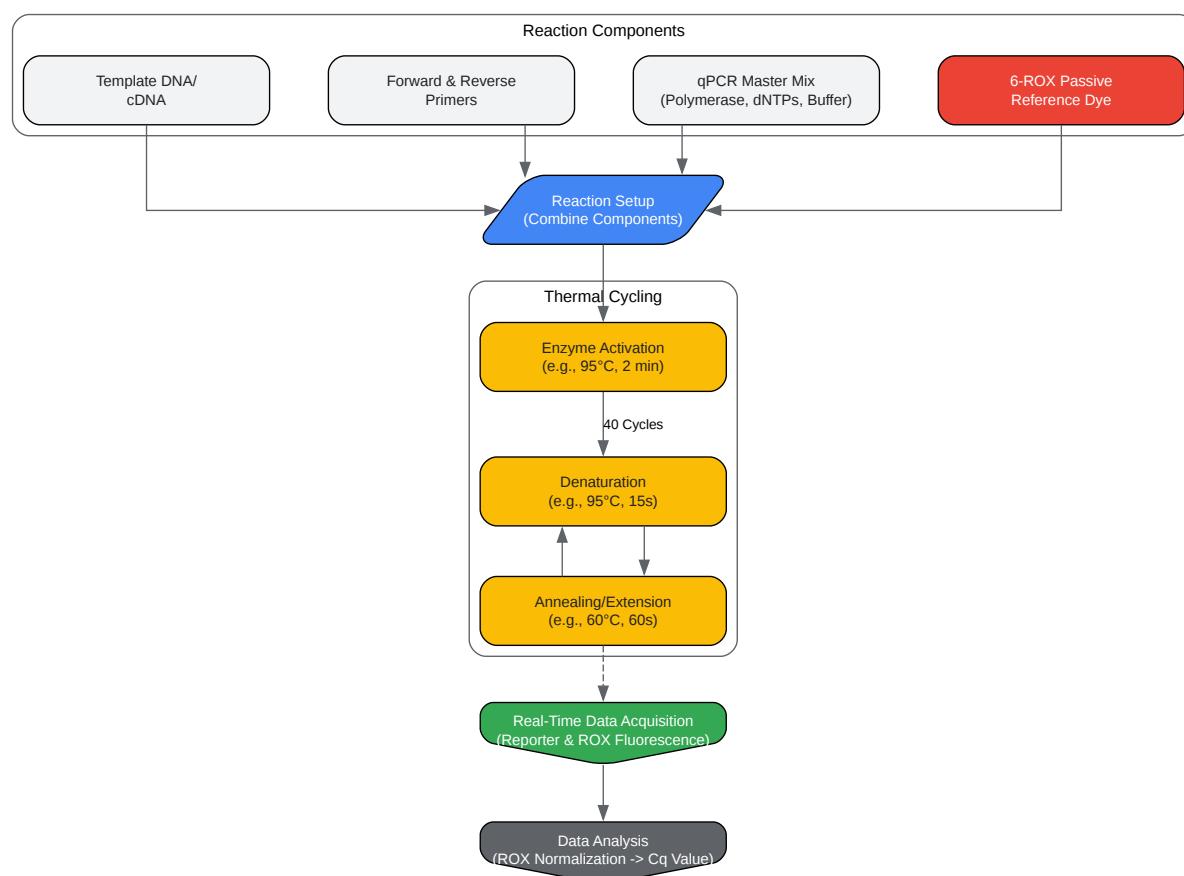
**Table 2: Spectral Properties of 6-ROX**

Property	Value
Excitation Maximum ( $\lambda_{\text{ex}}$ )	~570 - 578 nm[1][3][4][8]
Emission Maximum ( $\lambda_{\text{em}}$ )	~591 - 604 nm[1][3][4]
Molar Extinction Coefficient ( $\epsilon$ )	82,000 - 93,000 L·mol <sup>-1</sup> ·cm <sup>-1</sup> [1][2][4]
Fluorescence Quantum Yield ( $\Phi$ )	~1.0[1][2][4]
Recommended Excitation Source	Argon-ion laser (514 nm line), Green laser (540-580 nm)[9][10]

## Key Research Applications

**6-ROX hydrochloride**'s utility spans several core techniques in molecular and cellular biology.

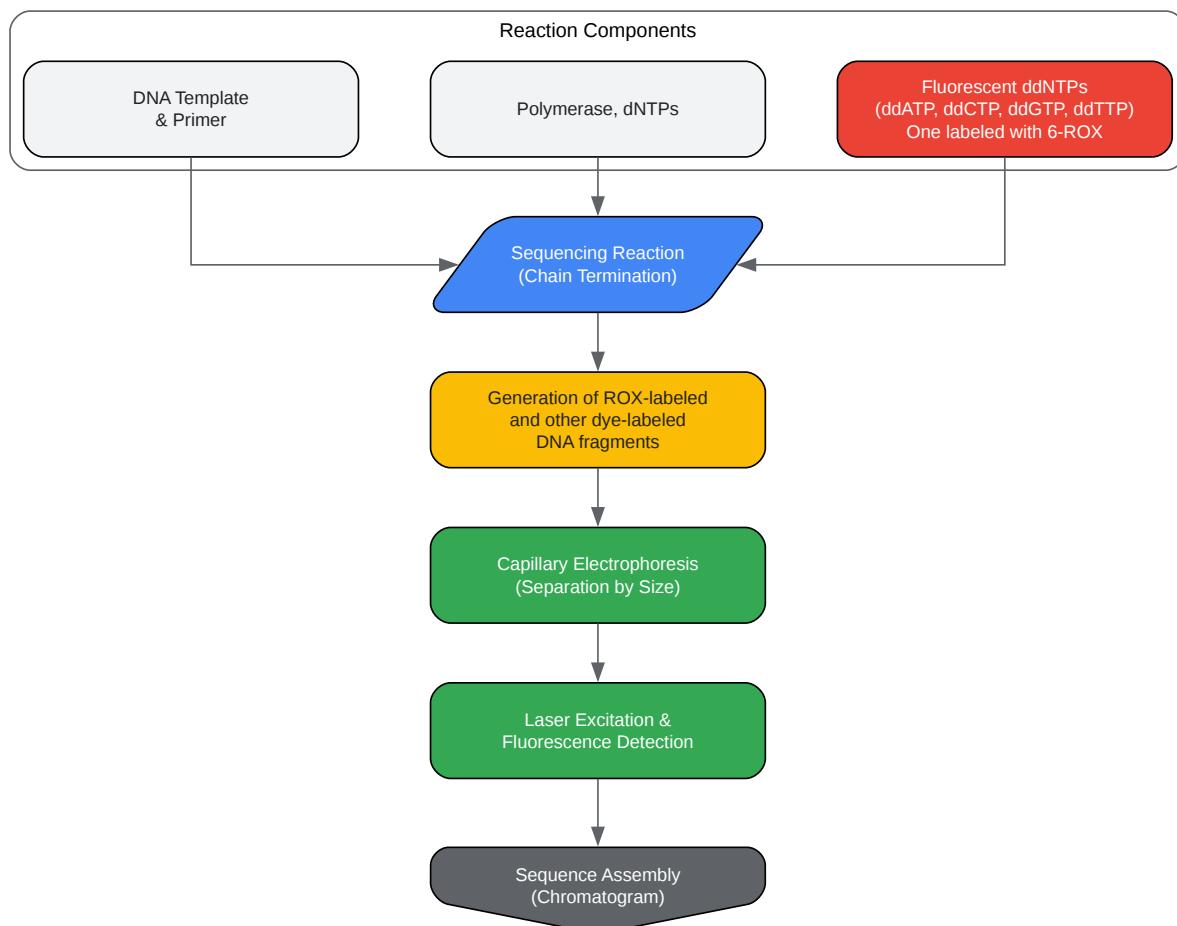
In qPCR, 6-ROX is used as an inert passive reference dye to normalize the fluorescent signal of reporter dyes (like SYBR Green or FAM).[3] Its constant fluorescence signal across PCR cycles allows for the correction of non-PCR-related variations, such as pipetting inaccuracies or well-to-well differences in signal collection, thereby increasing the precision of quantitative analysis.[3][11][12]



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**Caption:** Workflow for qPCR using 6-ROX as a passive reference dye.

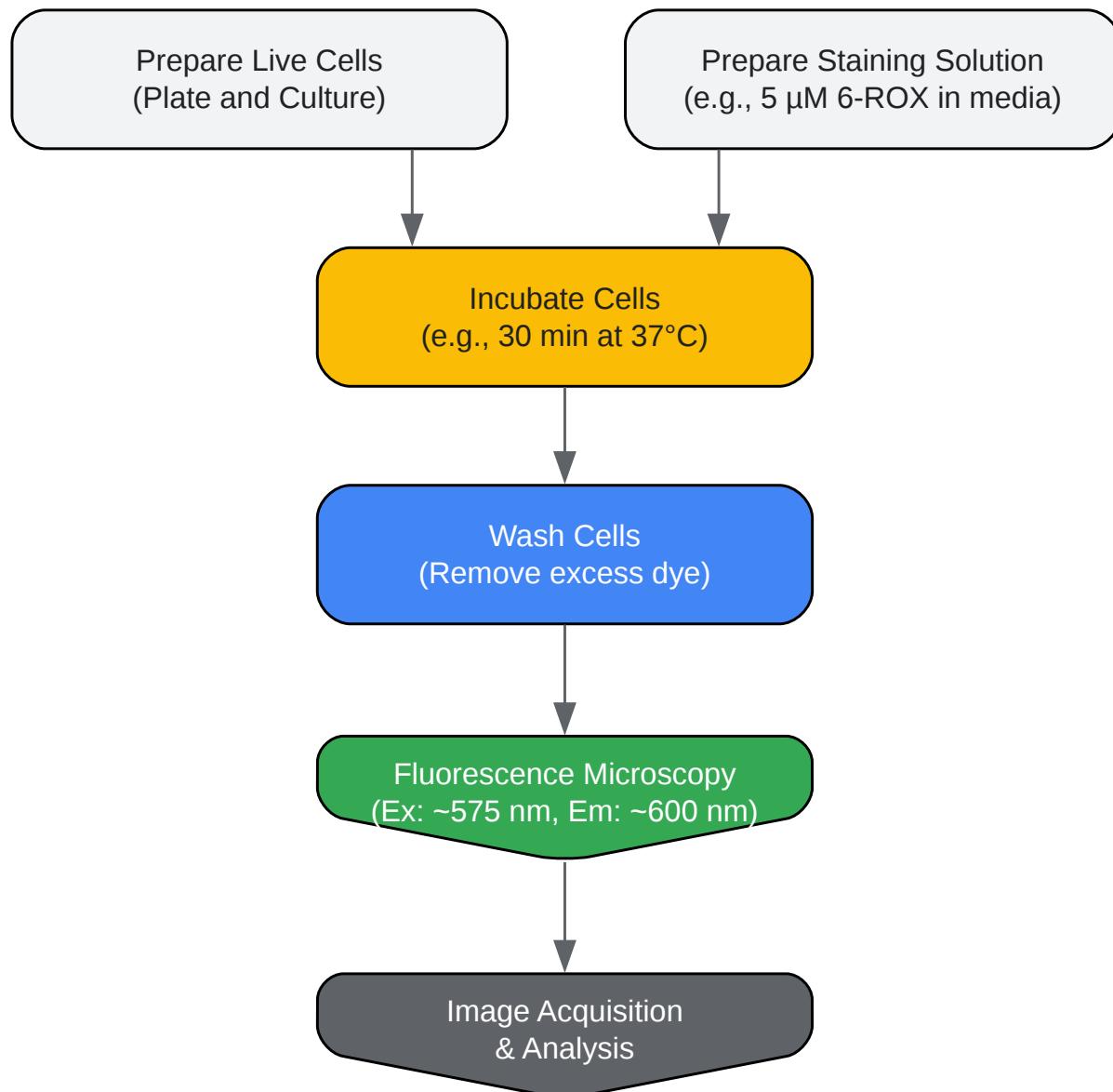
6-ROX is a key component of the dye sets used in automated Sanger sequencing, a method for determining the nucleotide sequence of DNA.[4][13][14] In this "chain termination" method, a derivative of 6-ROX is covalently attached to one of the four dideoxynucleotides (ddNTPs). When a ROX-labeled ddNTP is incorporated into a growing DNA strand, synthesis terminates. The resulting collection of DNA fragments, each ending with a specific fluorescently-labeled base, is separated by size via capillary electrophoresis. A laser excites the dyes, and the emitted fluorescence is detected to read the DNA sequence.[15]



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**Caption:** Workflow for Sanger DNA sequencing using 6-ROX-labeled terminators.

The amine-reactive succinimidyl ester (SE) form of 6-ROX allows for its covalent conjugation to primary amines on biomolecules such as proteins, peptides, and modified nucleic acids.[\[9\]](#)[\[14\]](#) This makes 6-ROX a valuable tool for fluorescence microscopy and flow cytometry.[\[9\]](#) Additionally, 6-ROX itself has been identified as a selective fluorescent probe for cyclooxygenase-2 (COX-2), an enzyme often overexpressed in tumors and sites of inflammation.[\[5\]](#) This allows for optical imaging of diseased tissues with high COX-2 expression.[\[5\]](#)



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**Caption:** General workflow for live-cell staining and fluorescence microscopy.

## Experimental Protocols

The following are generalized protocols. Optimal conditions may vary and should be determined empirically for specific applications and instruments.

This protocol outlines the setup of a typical qPCR experiment using a master mix containing 6-ROX.

- Thaw Reagents: Thaw the qPCR master mix (with ROX), primers, template DNA, and nuclease-free water on ice.[\[16\]](#) Mix each solution gently and centrifuge briefly.
- Prepare Master Mix: In a sterile, nuclease-free tube, prepare a master mix for the desired number of reactions (plus one extra) to minimize pipetting errors.[\[12\]](#) For a single 20  $\mu$ L reaction:
  - 10  $\mu$ L of 2X qPCR Master Mix with ROX
  - 0.5  $\mu$ L of Forward Primer (10  $\mu$ M stock)
  - 0.5  $\mu$ L of Reverse Primer (10  $\mu$ M stock)
  - 4  $\mu$ L of Nuclease-free water
- Add Template: Aliquot 15  $\mu$ L of the master mix into each PCR tube or well.
- Add Template DNA: Add 5  $\mu$ L of template DNA (or water for a no-template control) to the respective tubes/wells for a final volume of 20  $\mu$ L.
- Seal and Centrifuge: Seal the PCR plate or tubes, mix gently, and centrifuge briefly to collect the contents at the bottom.
- Thermal Cycling: Place the reaction in a real-time PCR instrument and run a suitable thermal cycling program. A typical program is:
  - Enzyme Activation: 95°C for 2 minutes[\[11\]](#)
  - Cycling (40 cycles):

- Denaturation: 95°C for 15 seconds[11]
- Annealing/Extension: 60°C for 60 seconds (acquire fluorescence data during this step)[11]
  - Melt Curve Analysis (for SYBR Green assays)

This protocol provides a high-level overview of preparing a sample for Sanger sequencing.

- Template and Primer Preparation: Quantify the purified PCR product or plasmid DNA. The required amount of template DNA depends on its type and length (e.g., 20-80 ng for PCR products <500 bp, 150-300 ng for plasmids).[15] Dilute the template and the sequencing primer to the required concentrations.
- Sequencing Reaction: In a PCR tube, combine the template DNA, sequencing primer, and a sequencing master mix (which contains DNA polymerase, dNTPs, and the four fluorescently labeled ddNTPs, including the one labeled with 6-ROX).
- Cycle Sequencing: Perform thermal cycling to generate the population of terminated fragments of varying lengths.
- Purification: Purify the sequencing reaction products to remove unincorporated dye terminators, which can interfere with the results.[15]
- Capillary Electrophoresis: Load the purified sample onto an automated DNA sequencer (e.g., Applied Biosystems 3500 Genetic Analyzer).[17] The instrument will perform electrophoresis, detect the fluorescence of the fragments as they pass the detector, and generate a chromatogram representing the DNA sequence.

This protocol is for staining live cells with a 6-ROX-based probe.

- Cell Preparation: Plate cells on a suitable imaging dish (e.g., glass-bottom dish) and culture until they reach the desired confluency.
- Prepare Staining Solution: Prepare a stock solution of the 6-ROX conjugate in anhydrous DMSO.[4] Immediately before use, dilute the stock solution to a final working concentration (e.g., 5  $\mu$ M) in pre-warmed complete cell culture medium.[18]

- Cell Staining: Remove the existing medium from the cells and add the staining solution.
- Incubation: Incubate the cells for 30 minutes at 37°C, protected from light.[18]
- Washing: Remove the staining solution and wash the cells three times with pre-warmed phosphate-buffered saline (PBS) or live-cell imaging solution.[18]
- Imaging: Add fresh imaging solution to the cells. Visualize the cells using a fluorescence microscope equipped with appropriate filters for ROX (e.g., Ex: 560/20 nm, Em: 610/40 nm).

## Handling and Storage

Proper storage is critical to maintain the fluorescence and reactivity of **6-ROX hydrochloride**.

Table 3: Recommended Storage and Handling

Form	Condition
Solid Powder	Store at -20°C, desiccated and protected from light.[1][2][9][10][14] Transportation can be at room temperature for up to 3 weeks.[1][2]
Stock Solution (in DMSO)	Aliquot to minimize freeze-thaw cycles. Store at -20°C for up to 1 month or -80°C for up to 6 months, protected from light.[5]

## Safety and Disposal

**6-ROX hydrochloride** is classified as a hazardous substance and requires careful handling.

- Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[7][9][19][20] It is harmful if swallowed or in contact with skin.[19]
- Precautions: Always handle in a well-ventilated area or chemical fume hood.[21] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[19][21] Avoid generating dust.[21]
- First Aid:

- Skin Contact: Wash immediately with plenty of soap and water.[[19](#)]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[[19](#)][[21](#)]
- Inhalation: Move the person to fresh air.[[19](#)]
- Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention. [[21](#)]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

## Conclusion

**6-ROX hydrochloride** is a robust and versatile fluorescent dye that is indispensable for modern molecular research. Its application as a passive reference in qPCR significantly improves data quality, while its role as a fluorescent label in Sanger sequencing has been fundamental to genomics. With additional applications in high-resolution cellular imaging, 6-ROX remains a cornerstone fluorophore for generating reliable and reproducible data in a wide array of scientific disciplines.

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- To cite this document: BenchChem. [A Technical Guide to 6-ROX Hydrochloride for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554228#6-rox-hydrochloride-for-research-use-only]

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